

Pomolic acid proper disposal procedures

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Compound of Interest

Compound Name: *Pomolic acid*

Cat. No.: *B8072975*

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Topic: **Pomolic Acid** Proper Disposal Procedures Content Type: Operational Safety & Logistics
Guide Audience: Researchers, Laboratory Managers, and EHS Officers[1][2]

Executive Safety Summary

Urgent Note on Chemical Identity: Do not confuse **Pomolic Acid** (a pentacyclic triterpenoid, $C_{30}H_{48}O_4$) with Pimelic Acid (a simple dicarboxylic acid, $C_7H_{12}O_4$).[1] While Pimelic acid is a relatively low-risk metabolic intermediate, **Pomolic acid** is a potent bioactive phytochemical with apoptotic (cell-death inducing) properties.[1] Treat all **Pomolic acid** waste as bioactive hazardous material.

Parameter	Critical Data
CAS Number	13849-91-7
Chemical Formula	C ₃₀ H ₄₈ O ₄
Physical State	White crystalline powder
Solubility	Soluble in DMSO, Ethanol, Methanol; Insoluble in Water
Primary Hazard	Bioactive Irritant (H315, H319, H335).[1][2] Potential cytotoxic agent.[1]
Disposal Method	High-Temperature Incineration (Do not landfill; Do not sewer).[2]

Chemical Profile & Risk Assessment (The "Why")

As a Senior Application Scientist, I often see researchers treat phytochemicals as "natural" and therefore "safe."[\[1\]](#) This is a dangerous fallacy. **Pomolic acid** is investigated specifically for its ability to induce apoptosis in glioma and melanoma cell lines via the mitochondrial pathway [\[1\]](#).
[\[1\]](#)

Causality of Disposal Protocols:

- **Bioaccumulation Risk:** Triterpenoids are lipophilic.[\[1\]](#) If flushed down the drain, they do not dissolve; they accumulate in the lipid layers of aquatic organisms, posing unknown long-term environmental toxicity.[\[1\]](#)
- **Cytotoxicity:** Because **Pomolic acid** targets cell signaling pathways (e.g., p38 MAPK), uncontrolled release can disrupt local microbial ecosystems in water treatment plants.[\[1\]](#)
- **Solvent Synergy:** You rarely dispose of pure **Pomolic acid**.[\[1\]](#) It is almost always dissolved in DMSO or Methanol.[\[1\]](#) The disposal route is dictated by the solvent's flammability and toxicity, not just the solute.[\[1\]](#)

Pre-Disposal Protocol: Spills & Deactivation

Before waste generation, you must be prepared for accidental release.^[1]

Scenario A: Dry Powder Spill

- Isolate: Mark the area.^{[1][3]} Do not use a standard vacuum (aerosolization risk).^[1]
- PPE: Wear N95 respirator or P100 half-mask, nitrile gloves, and safety goggles.^[1]
- Contain: Cover the powder with a damp paper towel (moistened with water or ethanol) to prevent dust generation.^[1]
- Clean: Scoop the wet material into a wide-mouth jar.^[1] Wipe the surface with 70% Ethanol.^[1]
- Tag: Label the jar as "Debris from Chemical Spill: **Pomolic Acid**."^[1]

Scenario B: Solution Spill (DMSO/Methanol)

- Ventilate: If in a non-ventilated area, evacuate until aerosols settle (DMSO penetrates skin and carries the toxin with it).^[1]
- Absorb: Use vermiculite or polypropylene pads.^[1] Do not use paper towels for DMSO spills if possible, as they degrade quickly.^{[1][2]}
- Disposal: Place absorbent materials into a heavy-duty yellow hazardous waste bag.

The Disposal Workflow (Step-by-Step)

This protocol uses a Self-Validating System: At every step, the researcher must answer a binary question (Solid vs. Liquid, Halogenated vs. Non-Halogenated) to proceed.^[1]

Step 1: Characterize the Waste Stream

Pomolic acid waste generally falls into two categories. You must separate them at the source.^[1]

- Stream A: Native Solids. Expired powder, weighing boats, contaminated gloves.^[1]
- Stream B: Mother Liquors. HPLC effluent, cell culture media, stock solutions.^[1]

Step 2: Containerization & Segregation[1]

For Stream A (Solids):

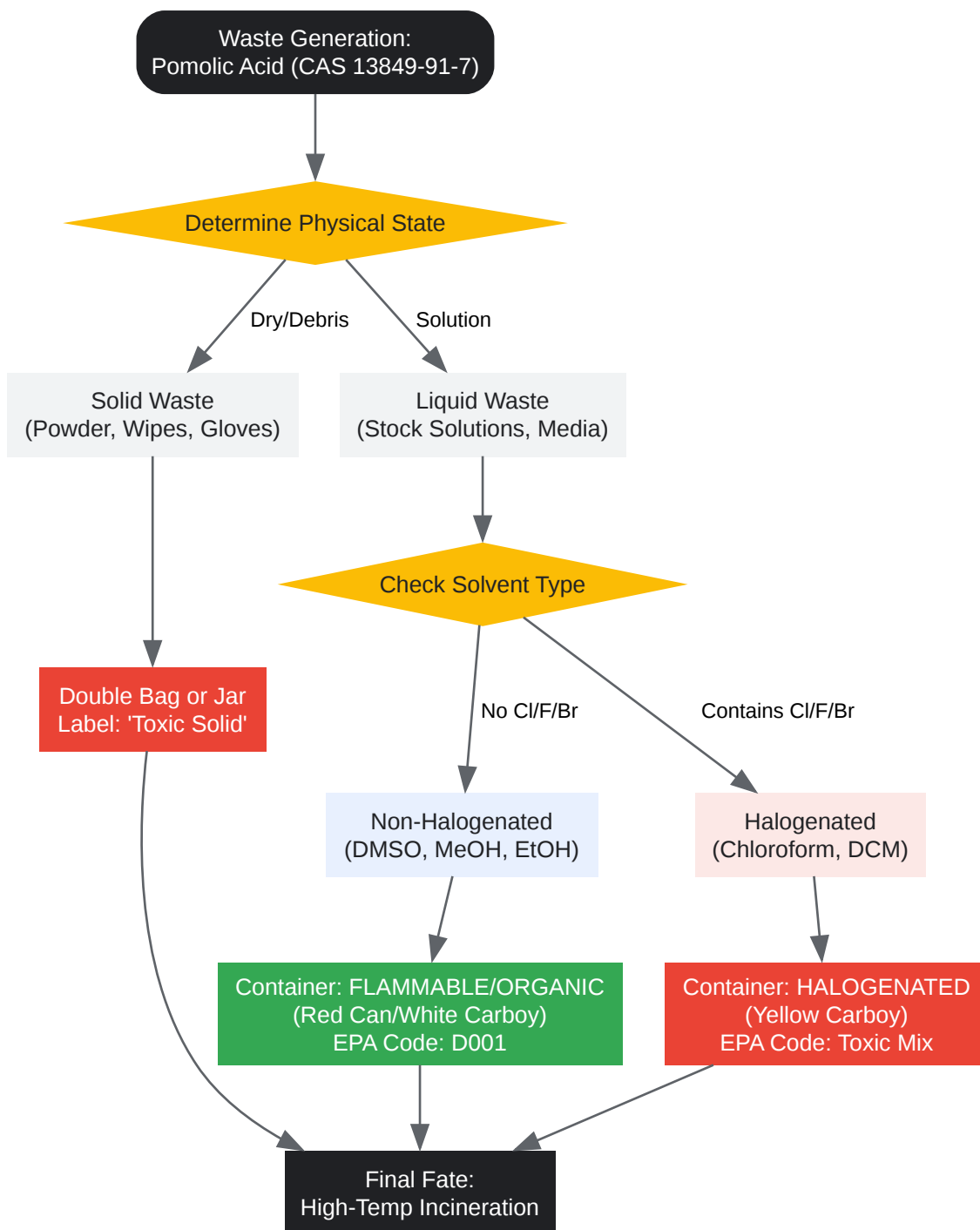
- Primary Container: Screw-top jar (HDPE or Glass). Never use open beakers.
- Labeling: Must read "Hazardous Waste - Solid." [1] List constituents: "**Pomolic Acid** <1%, Cellulose/Plastic Debris 99%." [1]
- Regulatory Status: Unless mixed with P-listed chemicals, this is technically "Non-RCRA Regulated Chemical Solid" in many jurisdictions, but Best Practice dictates treating it as RCRA Hazardous due to bioactivity. [1]

For Stream B (Liquids) - The Critical Decision: You must segregate based on the solvent carrier. [1]

- Path 1: Non-Halogenated (The most common path) [1]
 - Solvents: DMSO, Methanol, Ethanol, Acetone. [1]
 - Container: White or Blue Carboy (HDPE). [1]
 - Hazard Class: Ignitable (D001).
 - Action: Pour waste into the "Organic Solvents (Non-Halogenated)" carboy.
- Path 2: Halogenated (Rare for this compound) [1]
 - Solvents: Chloroform, Dichloromethane (DCM). [1]
 - Container: Safety Can (Metal) or Yellow Carboy. [1]
 - Hazard Class: Toxic (D019/D022). [1]
 - Action: Strict Segregation. Even 1% Chloroform content forces the entire carboy into the Halogenated stream, which is significantly more expensive to incinerate. [1]

Visualizing the Decision Tree

The following diagram illustrates the logical flow for disposing of **Pomolic acid** in a research setting.



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Figure 1: Operational decision tree for segregating **Pomolic acid** waste based on physical state and solvent compatibility.[1]

Regulatory Compliance & EPA Codes

While **Pomolic acid** itself is not explicitly listed on the EPA's P-list (acutely hazardous) or U-list (toxic), the waste mixture is regulated under RCRA (Resource Conservation and Recovery Act) based on its characteristics.^[1]

EPA Waste Code	Description	Applicability to Pomolic Acid
D001	Ignitable	Applies if dissolved in Methanol, Ethanol, or Acetone (Flash point <60°C). ^[1] ^[2]
F003	Spent Non-Halogenated Solvents	Applies to the solvent mixture (e.g., Acetone/Methanol blends). ^[1] ^[2]
Unlisted	Process Waste	Pure Pomolic acid powder. ^[1] ^[2] Must be profiled by your waste vendor. ^[1] Do not label as "Non-Hazardous" without EHS approval.

Documentation Requirement: When filling out your institution's waste tag, use the chemical name "**Pomolic Acid**" fully.^[1] Do not use abbreviations like "PA" or "Triterpene Mix," as waste contractors require specific CAS numbers to determine incineration protocols.^[1]

References

- Bioactivity & Apoptosis: Fernandes, J., et al. (2005).^[1] "**Pomolic acid** may induce apoptosis in human glioma cells."^[1] Journal of Neuro-Oncology. [\[Link\]](#)
- Chemical Safety Data (Structure/CAS): PubChem Database.^[1] "**Pomolic Acid** (Compound)."^[1]^[4] National Center for Biotechnology Information.^[1] [\[Link\]](#)^[1]
- EPA Hazardous Waste Identification: U.S. Environmental Protection Agency.^[1]^[5] "Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes." [\[Link\]](#)

- Laboratory Waste Management Guide: National Research Council (US) Committee on Prudent Practices in the Laboratory.[1] "Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards." [Link]

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